

Acetoxy Cyclohexene Oxide: A Technical Guide to its Discovery and Chemical History

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Compound of Interest

Compound Name:	1-Acetoxy-7-oxabicyclo[4.1.0]heptane
Cat. No.:	B576569

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Abstract

This technical guide provides a comprehensive overview of the discovery, synthesis, and chemical history of acetoxy cyclohexene oxide, with a particular focus on 1-acetoxy-1,2-epoxycyclohexane. The seminal work of H. J. Shine and G. E. Hunt in 1958, which first described the synthesis and characterization of this compound, is detailed. This document outlines the established experimental protocols for its preparation via the epoxidation of 1-acetoxyhexene, presents key quantitative data from historical and contemporary sources, and illustrates the relevant chemical transformations using logical diagrams. While initially explored for its interesting rearrangement chemistry, the unique structural features of acetoxy cyclohexene oxide continue to make it a molecule of interest in synthetic organic chemistry.

Discovery and Initial Characterization

The first documented synthesis and characterization of 1-acetoxy-1,2-epoxycyclohexane were reported by H. J. Shine and G. E. Hunt in 1958.^[1] Their work aimed to prepare and characterize the three structural isomers of acetoxyepoxycyclohexane. The synthesis of the 1,2-epoxy isomer was achieved through the epoxidation of its corresponding enol ester, 1-acetoxyhexene.

A key finding of their research was the notable thermal instability of 1-acetoxy-1,2-epoxycyclohexane. They observed that the compound undergoes a rearrangement to form 2-acetoxy-1,2-epoxycyclohexane, a transformation that occurs slowly even at room temperature and more rapidly upon heating.[1] This observation was significant as it clarified previous reports in the literature where the isolation of the pure epoxide had been challenging.

Synthesis and Experimental Protocols

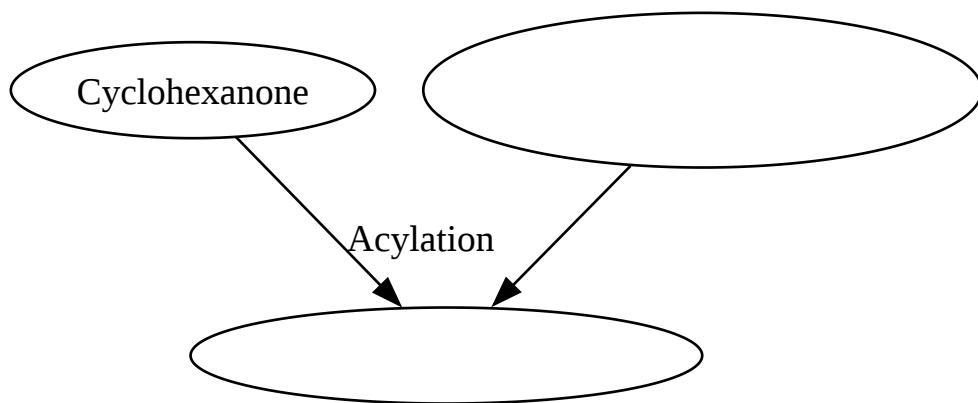
The primary route for the synthesis of 1-acetoxy-1,2-epoxycyclohexane involves a two-step process starting from cyclohexanone.

Preparation of 1-Acetoxy-1,2-epoxycyclohexane

The precursor, 1-acetoxy-1,2-epoxycyclohexane, is prepared from cyclohexanone. A common method involves the reaction of cyclohexanone with a suitable acetylating agent.

Experimental Protocol:

A detailed experimental procedure for a similar acylation is as follows: A mixture of acetyl chloride and acetic anhydride is added dropwise to a solution of the corresponding alcohol in N,N-dimethylaniline at 0°C with stirring.[2] The reaction mixture is then allowed to warm to room temperature and may be gently heated to ensure completion.[2] Workup involves pouring the reaction mixture onto ice, followed by extraction with a suitable organic solvent like ether.[2] The organic phase is then washed, dried, and concentrated to yield the crude product, which can be further purified by distillation.



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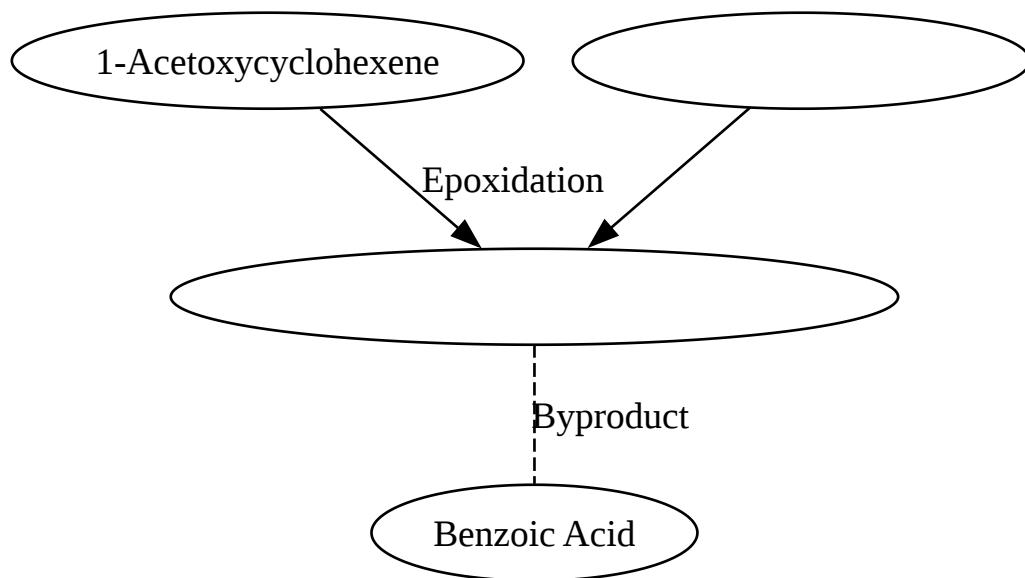
Epoxidation of 1-Acetoxyhexene

The epoxidation of 1-acetoxyhexene yields 1-acetoxy-1,2-epoxyhexane.

Peroxybenzoic acid is the classic reagent used for this transformation.[\[1\]](#)

Experimental Protocol (based on Shine and Hunt, 1958):

- A solution of 1-acetoxyhexene in an inert solvent (e.g., chloroform) is cooled to 0°C.
- A solution of peroxybenzoic acid in the same solvent is added dropwise to the cooled solution of 1-acetoxyhexene, maintaining the temperature at 0°C.
- The reaction mixture is allowed to stand at a low temperature (e.g., in a refrigerator) for a period to allow for the precipitation of benzoic acid.
- The precipitated benzoic acid is removed by filtration.
- The filtrate is washed with a sodium bicarbonate solution to remove any remaining acidic impurities, followed by washing with water.
- The organic layer is dried over a suitable drying agent (e.g., anhydrous sodium sulfate) at low temperature.
- The solvent is removed under reduced pressure, ensuring the temperature is kept low to prevent rearrangement of the product.
- The resulting crude 1-acetoxy-1,2-epoxyhexane can be purified by fractional distillation at very low pressure.[\[1\]](#)

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Chemical Properties and Reactions

Physical and Spectroscopic Data

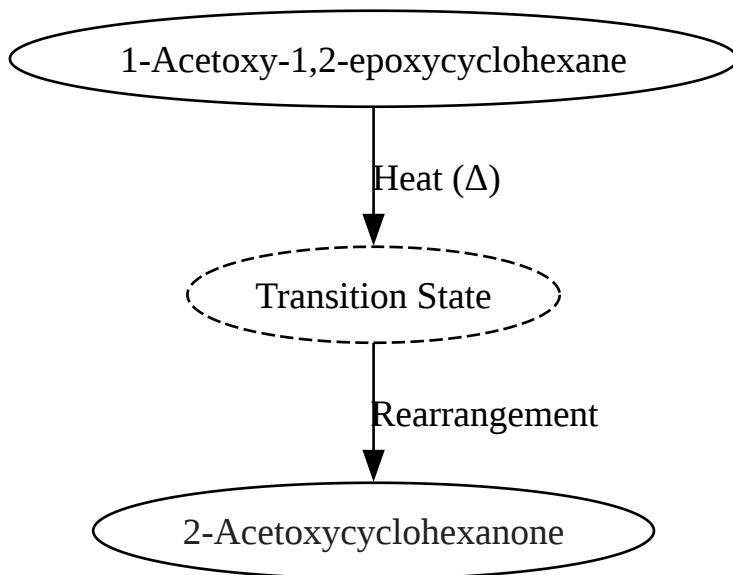
The following table summarizes the key physical and spectroscopic properties of 1-acetoxy-1,2-epoxycyclohexane.

Property	Value	Reference
Boiling Point	72 °C at 15 mmHg	[1]
Refractive Index (n ²⁵ D)	1.4560	[1]
Infrared Spectroscopy	Characteristic peaks for the epoxy group.	[1]

Note: Detailed modern spectroscopic data such as ¹H NMR, ¹³C NMR, and mass spectrometry are not readily available in the foundational literature. Researchers are advised to perform contemporary analysis for comprehensive characterization.

Thermal Rearrangement

As discovered by Shine and Hunt, 1-acetoxy-1,2-epoxycyclohexane undergoes a thermal rearrangement to 2-acetoxycyclohexanone.^[1] This reaction proceeds via an intramolecular mechanism.



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Historical Context and Further Studies

Following its initial discovery, the chemistry of acetoxy cyclohexene oxide and related epoxy enol esters has been a subject of interest in the context of reaction mechanisms and synthetic utility. The rearrangement reaction, in particular, has been a focal point of mechanistic studies. While the compound itself has not emerged as a major building block in large-scale industrial applications, it serves as a classic example of the reactivity of functionalized epoxides.

There is limited evidence of extensive investigation into the biological activities or direct applications of acetoxy cyclohexene oxide in drug development. However, the broader class of cyclohexene oxides and their derivatives are known to be versatile intermediates in the synthesis of complex molecules, including natural products and pharmaceuticals. Therefore, the chemistry established for acetoxy cyclohexene oxide may inform synthetic strategies for more complex targets.

Conclusion

The discovery of 1-acetoxy-1,2-epoxycyclohexane by Shine and Hunt laid the groundwork for understanding the synthesis and reactivity of this functionalized epoxide. Their detailed investigation into its preparation and subsequent thermal rearrangement provided valuable insights into the chemistry of epoxy enol esters. While not a widely used commercial chemical, its chemistry remains relevant for researchers in synthetic organic chemistry. This guide provides a foundational understanding of this compound, compiling the essential historical and experimental information for scientists and professionals in related fields.

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References

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